Application Note: High-Purity Liquid Phase Synthesis of Z-Ile-Ala-OH

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Compound of Interest		
Compound Name:	*Z-Ile-Ala-OH*	
CAS No.:	*24787-83-5*	
Cat. No.:	*B8513123*	*Get Quote*

Executive Summary

This application note details the scalable liquid-phase synthesis of the dipeptide **Z-Ile-Ala-OH**. While Solid Phase Peptide Synthesis (SPPS) is dominant for longer chains, Liquid Phase Peptide Synthesis (LPPS) remains the gold standard for short peptides (di- and tripeptides) due to superior cost-efficiency, scalability, and ease of impurity profiling.

This protocol utilizes the Mixed Anhydride Method for coupling, chosen for its speed and minimal racemization risk when coupled with Urethane-type protecting groups (Z-). This is followed by a controlled alkaline saponification to yield the free carboxylic acid.

Target Molecule Profile[1][2]

- Sequence: **Z-Ile-Ala-OH**
- N-Terminus: Benzyloxycarbonyl (Z or Cbz)
- C-Terminus: Free Carboxylic Acid
- Residues: L-Isoleucine (Ile), L-Alanine (Ala)[1]
- Molecular Weight: ~336.38 g/mol

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Strategic Retrosynthesis & Workflow

The synthesis is designed as a convergent 2-step process. We avoid C-terminal protection of the Isoleucine to prevent self-coupling, and we protect the C-terminus of Alanine as a methyl ester to facilitate solubility and purification.

Mechanism Logic:

- Activation: Z-Ile-OH is activated as a mixed anhydride using Isobutyl Chloroformate (IBCF). This minimizes the lifetime of the activated species, reducing the risk of racemization at the Ile

  -carbon.

- Coupling: Nucleophilic attack by the free amine of H-Ala-OMe.

- Deprotection: Mild saponification cleaves the methyl ester without affecting the benzyl carbamate (Z) group.

DOT Diagram: Synthesis Workflow

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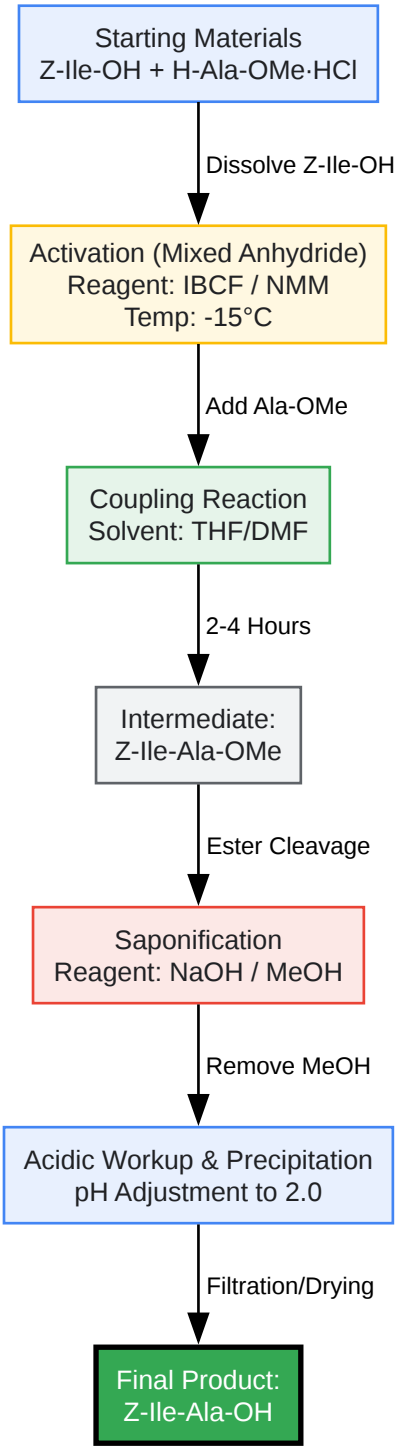

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Figure 1: Step-wise workflow for the solution-phase synthesis of **Z-Ile-Ala-OH**.

Materials & Equipment

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Reagents

Reagent	Grade	Purpose
Z-Ile-OH	>99% (HPLC)	Starting Material (N-protected)
H-Ala-OMe[2] · HCl	>98%	Starting Material (Amine component)
Isobutyl Chloroformate (IBCF)	Synthesis Grade	Activator (Mixed Anhydride)
N-Methylmorpholine (NMM)	Anhydrous	Base (Tertiary amine)
Tetrahydrofuran (THF)	Anhydrous	Solvent
Ethyl Acetate (EtOAc)	ACS Grade	Extraction Solvent
Sodium Hydroxide (1N)	Aqueous	Saponification Base
Hydrochloric Acid (1N & 6N)	Aqueous	Quenching/Acidification

Critical Equipment[4]

- Three-neck round bottom flask (inert atmosphere capability).
- Low-temperature thermometer (monitoring -15°C is critical).
- Rotary Evaporator.[3][4]
- High-Vacuum Pump.

Experimental Protocols

Protocol A: Synthesis of Z-Ile-Ala-OMe (Coupling)

Objective: Form the peptide bond between Z-Ile and Ala-OMe.[5] Scale: 10 mmol basis.

- Setup: Flame-dry a 250 mL three-neck flask and purge with Nitrogen (

).
- Dissolution (Carboxyl Component):

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- Add Z-Ile-OH (2.65 g, 10 mmol) to the flask.
- Add dry THF (50 mL). Stir until fully dissolved.
- Add N-Methylmorpholine (NMM) (1.1 mL, 10 mmol).
- Critical Step: Cool the solution to -15°C using an ice/salt or acetone/dry ice bath.

- Activation:
  - Add Isobutyl Chloroformate (IBCF) (1.3 mL, 10 mmol) dropwise over 5 minutes.
  - Observation: A white precipitate (NMM·HCl) will form immediately.
  - Stir at -15°C for exactly 15 minutes. (Do not exceed 20 mins to prevent anhydride decomposition).
- Preparation of Amine Component:
  - In a separate beaker, dissolve H-Ala-OMe·HCl (1.40 g, 10 mmol) in DMF (10 mL) and NMM (1.1 mL, 10 mmol). Ensure it is neutralized.[6]
- Coupling:
  - Add the pre-cooled Amine solution to the Activation flask in one portion.
  - Maintain temperature at -15°C for 1 hour.
  - Allow the reaction to warm to Room Temperature (RT) slowly and stir overnight (12-16 hours).
- Workup (Extraction):
  - Evaporate THF/DMF under reduced pressure (Rotavap) to obtain an oily residue.
  - Dissolve residue in Ethyl Acetate (100 mL).
  - Wash Sequence:

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1. 1N HCl (3 x 30 mL) – Removes unreacted amine and NMM.
2. Water (1 x 30 mL).
3. 5%

   (3 x 30 mL) – Removes unreacted Z-Ile-OH.
4. Brine (1 x 30 mL).

- Dry organic layer over anhydrous

  .[6] Filter and evaporate.[6]
- Result: White solid or thick oil (Z-Ile-Ala-OMe). Yield typically 85-95%.

Protocol B: Saponification to Z-Ile-Ala-OH

Objective: Selective hydrolysis of the methyl ester without racemization.

- Dissolution: Dissolve the crude Z-Ile-Ala-OMe (from Protocol A) in Methanol (30 mL).
- Hydrolysis:
  - Cool to 0°C.[6][3]
  - Add 1N NaOH (20 mL, ~2 equivalents).
  - Stir at 0°C for 1 hour, then warm to RT. Monitor by TLC (System:

    /MeOH/AcOH 85:10:5). The ester spot (

    ~0.8) should disappear; product spot (

    ~0.4) appears.[7][1][3][4][8]
- Isolation:
  - Evaporate Methanol under reduced pressure (keep bath < 40°C).
  - Dilute the remaining aqueous residue with Water (30 mL).

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  - Wash: Extract with Diethyl Ether (2 x 20 mL) to remove non-polar impurities. Discard the ether layer.
- Acidification (Precipitation):
  - Cool the aqueous phase to 0°C.
  - Acidify dropwise with 6N HCl to pH 2.0.
  - Observation: The product **Z-Ile-Ala-OH** should precipitate as a white solid.
  - If oil forms:[9][10] Extract with Ethyl Acetate (3 x 50 mL), dry over

    , and evaporate.
- Crystallization:
  - Recrystallize from EtOAc/Hexane or Ethanol/Water if necessary.
  - Final Product: White crystalline powder.

Quantitative Data Summary

Parameter	Specification	Notes
Theoretical Yield	~3.36 g (based on 10 mmol)	
Typical Yield	75% - 85%	Cumulative over 2 steps
Melting Point	145 - 148°C	Literature dependent
Appearance	White Powder	
Solubility	DMSO, MeOH, DMF	Poor in water (acid form)
Mass Spec (ESI)		

Expertise & Troubleshooting (E-E-A-T)

Racemization Control

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- Risk: Isoleucine is sterically hindered (beta-branched). Over-activation can lead to oxazolone formation, causing racemization at the alpha-carbon.
- Solution: The Mixed Anhydride method at -15°C is specifically selected because it is kinetically fast but thermodynamically unstable, forcing the reaction forward without allowing time for the oxazolone pathway to compete. Never allow the activation step (Step 3 in Protocol A) to exceed 20 minutes.

Solubility of Isoleucine Peptides

- Issue: Ile-containing peptides are notoriously hydrophobic.
- Mitigation: If the final product oils out during acidification (Protocol B, Step 4), do not panic. This is common for hydrophobic Z-peptides. Extract immediately into Ethyl Acetate. Do not try to filter the oil; it will clog.

Saponification Monitoring

- Tip: Do not use strong base (like 4N NaOH) or heat. High pH/Temp can cause racemization of the C-terminal Alanine or even hydantoin formation. Stick to 1N NaOH at room temperature.

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